

Confirming the Structure of 3-Pentylaniline: A Comparative NMR Analysis

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Compound of Interest

Compound Name: 3-Pentylaniline

Cat. No.: B3145403

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A definitive guide to the structural elucidation of **3-pentylaniline** using ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy. This guide provides a comparative analysis with its isomers, N-pentylaniline and 4-pentylaniline, supported by predicted spectral data and detailed experimental protocols.

In the landscape of pharmaceutical research and synthetic chemistry, unambiguous structural confirmation of novel and existing molecules is paramount. Nuclear Magnetic Resonance (NMR) spectroscopy stands as a cornerstone analytical technique, offering profound insights into the molecular architecture of organic compounds. This guide focuses on the comprehensive ^1H and ^{13}C NMR analysis for the structural confirmation of **3-pentylaniline**. By comparing its spectral features with those of its isomers, N-pentylaniline and 4-pentylaniline, we highlight the diagnostic signals that enable unequivocal identification.

Predicted ^1H and ^{13}C NMR Data for 3-Pentylaniline

To facilitate the structural analysis, predicted ^1H and ^{13}C NMR data for **3-pentylaniline** are presented below. This data, generated using advanced computational algorithms, serves as a reliable reference for experimental verification.

Table 1: Predicted ^1H NMR Data for **3-Pentylaniline**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.08	t	1H	Ar-H
6.65	d	1H	Ar-H
6.58	s	1H	Ar-H
6.55	d	1H	Ar-H
3.60	br s	2H	-NH ₂
2.50	t	2H	-CH ₂ -
1.60	m	2H	-CH ₂ -
1.35	m	2H	-CH ₂ -
0.90	t	3H	-CH ₃

 Table 2: Predicted ¹³C NMR Data for **3-Pentylaniline**

Chemical Shift (ppm)	Assignment
146.8	C-NH ₂
144.5	C-alkyl
129.2	Ar-CH
118.5	Ar-CH
115.3	Ar-CH
112.9	Ar-CH
35.8	-CH ₂ -
31.5	-CH ₂ -
22.6	-CH ₂ -
14.0	-CH ₃

Comparative NMR Analysis: 3-Pentylaniline vs. Isomers

The structural distinction between **3-pentylaniline**, 4-pentylaniline, and N-pentylaniline is readily achievable through careful examination of their respective ^1H and ^{13}C NMR spectra. The substitution pattern on the aniline ring and the attachment of the pentyl group significantly influence the chemical shifts and splitting patterns of the aromatic and aliphatic protons and carbons.

Key Differentiating Features:

- Aromatic Region (^1H NMR):
 - **3-Pentylaniline**: Exhibits a complex splitting pattern with four distinct aromatic protons, characteristic of a 1,3-disubstituted benzene ring.
 - 4-Pentylaniline: Shows a more symmetrical pattern, typically two doublets, indicative of a 1,4-disubstituted benzene ring.
 - N-Pentylaniline: The aromatic region will show signals corresponding to a monosubstituted benzene ring, but the key difference lies in the aliphatic region and the NH proton signal.
- Aliphatic Region (^1H NMR):
 - **3-Pentylaniline** and 4-Pentylaniline: The signals for the pentyl group will be similar, showing a triplet for the terminal methyl group and multiplets for the methylene groups.
 - N-Pentylaniline: The methylene group attached directly to the nitrogen atom will be shifted downfield compared to the other methylene groups due to the deshielding effect of the nitrogen.
- Aromatic Region (^{13}C NMR):
 - **3-Pentylaniline**: Six distinct aromatic carbon signals are expected.
 - 4-Pentylaniline: Due to symmetry, only four aromatic carbon signals will be observed.

- N-Pentylaniline: Six aromatic carbon signals will be present, but the chemical shifts will differ from the C-substituted isomers.
- Aliphatic Region (^{13}C NMR):
 - **3-Pentylaniline** and 4-Pentylaniline: The chemical shifts of the pentyl chain carbons will be largely similar.
 - N-Pentylaniline: The carbon atom directly bonded to the nitrogen will exhibit a significantly different chemical shift compared to the other aliphatic carbons.

Experimental Protocols

Sample Preparation:

- Dissolve approximately 5-10 mg of the aniline derivative in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean, dry NMR tube.
- Ensure the sample is fully dissolved. If necessary, gently warm the sample or use sonication.
- Add a small amount of a reference standard, such as tetramethylsilane (TMS), for chemical shift calibration (typically at 0 ppm).

^1H NMR Data Acquisition:

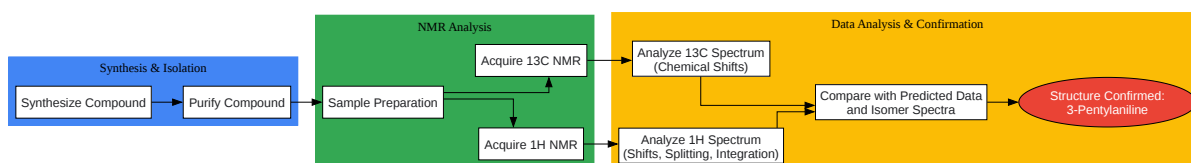
- Spectrometer: A 400 MHz or higher field NMR spectrometer.
- Pulse Sequence: A standard single-pulse experiment.
- Acquisition Parameters:
 - Number of Scans: 16-64 (depending on sample concentration)
 - Relaxation Delay: 1-2 seconds
 - Acquisition Time: 2-4 seconds
 - Spectral Width: 10-12 ppm

¹³C NMR Data Acquisition:

- Spectrometer: A 100 MHz or higher field NMR spectrometer.
- Pulse Sequence: A proton-decoupled pulse sequence (e.g., zgpg30).
- Acquisition Parameters:
 - Number of Scans: 1024 or more (due to the low natural abundance of ¹³C)
 - Relaxation Delay: 2-5 seconds
 - Acquisition Time: 1-2 seconds
 - Spectral Width: 0-220 ppm

Logical Workflow for Structure Confirmation

The following diagram illustrates the logical workflow for confirming the structure of **3-pentylaniline** using NMR spectroscopy.



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